

An In-depth Technical Guide to the Natural Cryolite Deposits of Greenland

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Compound of Interest

Compound Name: Cryolite

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Introduction

The natural **cryolite** deposit at Ivittuut (formerly Ivigtut), Greenland, represents a unique geological occurrence of immense historical and industrial significance. For over a century, this deposit was the world's only commercial source of **cryolite** (Na_3AlF_6), a mineral crucial for the electrolytic production of aluminum.^{[1][2][3]} While the mine ceased operations in 1987, the deposit's distinct geology, complex mineralogy, and the ongoing evaluation of its potential for other critical elements, such as rare earth elements (REE), continue to make it a subject of considerable interest to the scientific community.^[4] This technical guide provides a comprehensive overview of the Ivittuut **cryolite** deposit, focusing on its geological setting, mineralogical composition, and the scientific methodologies used in its analysis.

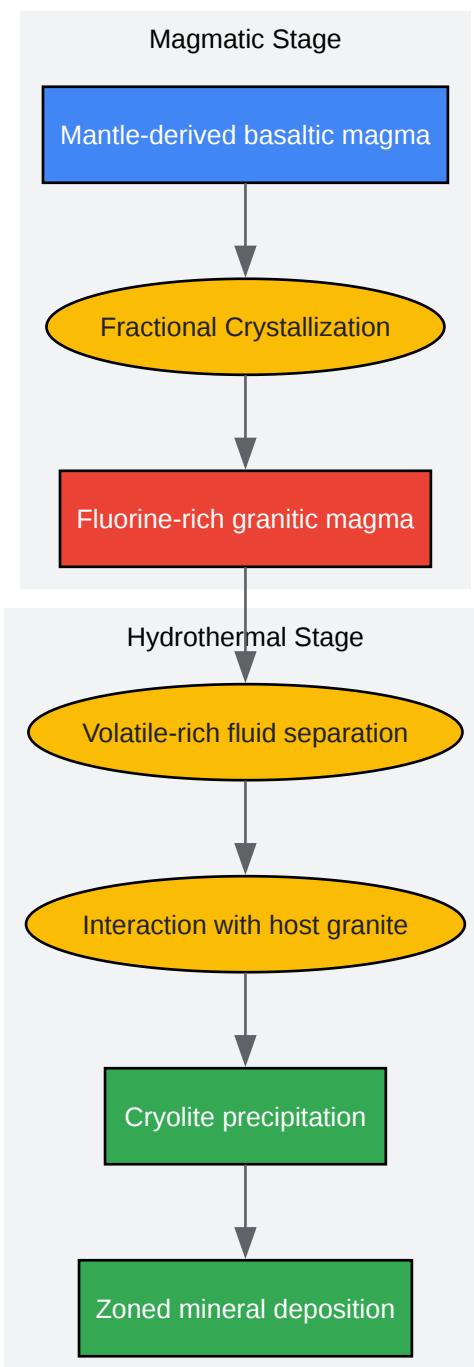
Geological Setting and Formation

The Ivittuut **cryolite** deposit is situated in the Gardar Province of South Greenland, a Mid-Proterozoic continental rift zone.^{[5][6]} The deposit is hosted within a small, cylindrical granite intrusion, dated to approximately 1248 ± 25 million years ago, which intrudes into older granodioritic gneiss of the Ketilidian mobile belt.^[5] The formation of this unique deposit is attributed to a complex interplay of magmatic and hydrothermal processes.

The prevailing theory suggests that a highly evolved, fluorine-rich granitic magma became trapped in the roof zone of the intrusion.^{[5][6]} As the magma cooled and crystallized, the

volatile and fluorine-rich fluids were concentrated.^[7] This led to the separation of a volatile-rich phase from the silicate melt, which was exceptionally enriched in sodium, aluminum, and fluorine. This fluid, through a combination of magmatic and hydrothermal processes, is believed to be the primary agent for the deposition of the massive **cryolite** body.^[7]

The formation can be conceptualized through the following signaling pathway:



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Fig. 1: Simplified signaling pathway of the Ivittuut **cryolite** deposit formation.

Mineralogy and Zonation of the Deposit

The Ivittuut deposit is a zoned mineral body, characterized by distinct mineral assemblages. The main **cryolite** ore body, which yielded approximately 3.8 million tonnes of crude ore, had a complex and heterogeneous composition.[2][4] Below the main **cryolite** body lies a significant quartz zone, which is in turn underlain by the host granite. The deposit itself is broadly divided into several key zones:

- **Siderite-Cryolite Zone:** This was the most voluminous part of the ore body and consisted of a matrix of **cryolite** with significant amounts of siderite (FeCO_3) and various sulfides.[8]
- **Pure Cryolite Zone:** A lens of nearly pure, white, coarse-grained **cryolite** was found intercalated with the siderite-**cryolite**.[9]
- **Fluorite-Cryolite Zone:** This zone was enriched in fluorite (CaF_2) and also contained topaz, K-mica, and other aluminofluorides.[9][10]
- **Fluorite-Topaz Zone:** Located beneath the fluorite-**cryolite** zone, this unit was predominantly composed of fluorite and topaz.[11]
- **Siderite-Quartz Unit:** A large unit rich in siderite and quartz is found underlying the main **cryolite**-bearing zones.[11]

The following diagram illustrates the generalized zonation of the Ivittuut deposit prior to mining:

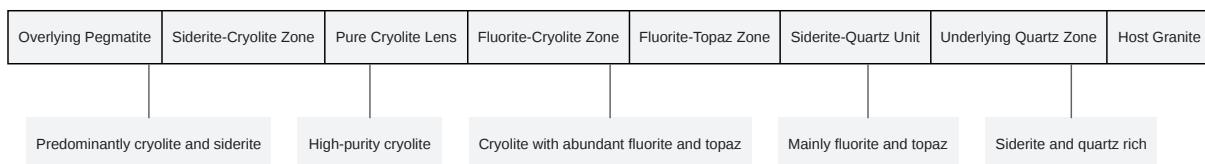
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Fig. 2: Generalized vertical zonation of the Ivittuut **cryolite** deposit.

Quantitative Data Presentation

The following tables summarize the available quantitative data on the composition of the Ivittuut deposit and associated materials.

Table 1: Average Mineralogical Composition of the Main **Cryolite** Ore Body

Mineral	Formula	Percentage (%)
Cryolite	Na ₃ AlF ₆	58
Siderite	FeCO ₃	25
Fluorite	CaF ₂	8
Quartz	SiO ₂	8
Sulfides (mainly Sphalerite and Galena)	(Zn,Fe)S, PbS	2

Source: GGU Open File Series 91/4[8]

Table 2: Chemical Composition of Siderite from the Ivittuut Deposit

Oxide	Percentage (%)
FeO	58.6
MnO	2.0
MgO	<0.1
CaO	<0.1
SiO ₂	<0.1
SO ₂	<0.1

Source: ResearchGate, citing an in-house siderite reference material from CRPG[7]

Table 3: Recent REE Analysis of Historical Drill Cores from the Ivittuut Project Area

Location	Sample Type	Total Rare Earth Oxides (TREO)
Ivittuut mine precinct	Fluorite-bearing core	536.6 ppm
Grønnedal-Ika	Carbonatite	up to 22,695 ppm

Source: Eclipse Metals (ASX: EPM) announcements

Table 4: High-Purity Quartz Analyses from the Ivittuut Pit Area

Sample	SiO ₂ Percentage (%)
1	99.7
2	99.39
3	99.65
4	99.12

Source: The Assay, reporting on Eclipse Metals' findings

Experimental Protocols

Detailed experimental protocols from the historical mining period at Ivittuut are not readily available in published literature. However, an overview of both historical and modern analytical techniques used for the characterization of **cryolite** and associated minerals is provided below.

Historical Analytical Methods (General Overview)

Historically, the analysis of **cryolite** ore likely involved a combination of wet chemical methods. These would have included:

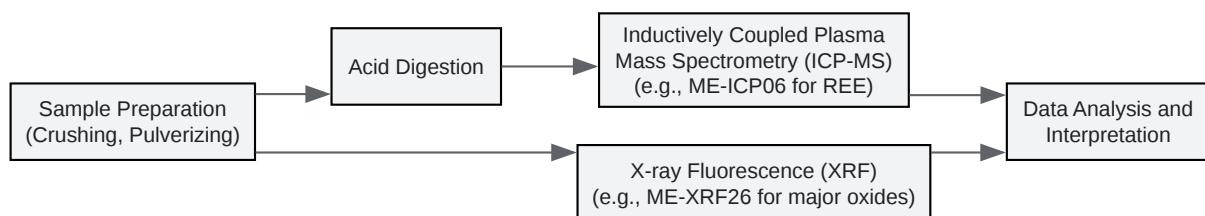
- Gravimetric Analysis: For the determination of major components like aluminum and silica.
- Titrimetric Analysis: For quantifying elements like iron in siderite and calcium in fluorite.

- Fire Assay: Potentially used for the determination of precious metals like silver, which were known to be associated with the galena in the deposit.

Modern Analytical Techniques

Recent re-analysis of historical drill cores from the Ivittuut project has employed modern, high-precision analytical techniques.

Experimental Workflow for Modern Geochemical Analysis:



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Fig. 3: A generalized experimental workflow for the modern geochemical analysis of geological samples from Ivittuut.

Key Modern Experimental Protocols Cited:

- ME-ICP06: This is a code for a specific analytical package likely involving Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) following a multi-acid digestion. This technique is highly sensitive and suitable for the determination of a wide range of trace elements, including the rare earth elements.
- ME-XRF26: This code likely refers to an X-ray Fluorescence (XRF) analysis package. XRF is a non-destructive technique used for the determination of major and minor element concentrations, typically as oxides.
- MEMS81: This code could refer to a multi-element analysis package using ICP-MS, possibly with a specific focus on a broad suite of elements.

Conclusion

The natural **cryolite** deposit at Ivittuut, Greenland, remains a significant geological anomaly. Its unique formation from a fluorine-supersaturated granitic system resulted in a complexly zoned ore body with a distinct mineralogy. While the primary **cryolite** resource has been exhausted, the remaining mineral potential, including high-purity quartz and notable concentrations of rare earth elements in the surrounding carbonatites, warrants continued scientific investigation. The application of modern analytical techniques to historical samples is shedding new light on the full extent of mineralization at this remarkable location, ensuring its continued relevance in the fields of geology, geochemistry, and materials science.

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